

quality control and purity assessment of NCGC00229600

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Compound of Interest

Compound Name: NCGC00229600

Cat. No.: B8106688

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Technical Support Center: NCGC00229600

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control and purity assessment of **NCGC00229600**, a small-molecule allosteric inverse agonist of the Thyrotropin Receptor (TSHR).

Frequently Asked Questions (FAQs)

Q1: What is **NCGC00229600** and what is its primary mechanism of action?

NCGC00229600 is an allosteric inverse agonist of the Thyrotropin Receptor (TSHR).^{[1][2][3]} It functions by inhibiting the basal (agonist-independent) and TSH-stimulated activation of the TSHR.^[4] The TSHR is a G-protein coupled receptor that, upon activation, primarily couples to the G-alpha (s) protein, leading to the activation of adenylate cyclase and an increase in intracellular cyclic adenosine 3',5'-monophosphate (cAMP).^[5] **NCGC00229600** has been shown to antagonize TSHR activation by thyroid-stimulating antibodies (TSABs) found in patients with Graves' disease.

Q2: What is the typical purity of commercially available **NCGC00229600**?

Commercial suppliers of **NCGC00229600** typically report a purity of $\geq 99\%$. However, it is crucial to verify the purity of each batch upon receipt using appropriate analytical methods.

Q3: How should I store **NCGC00229600**?

For long-term storage, it is recommended to store **NCGC00229600** as a solid at -20°C. Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. It is advisable to prepare fresh working solutions for in vivo experiments on the day of use.

Troubleshooting Guide

Problem: I am having trouble dissolving **NCGC00229600**.

- Solution 1: Use appropriate solvents. **NCGC00229600** is soluble in DMSO. For in vivo studies, specific formulations may be required. One suggested protocol involves 10% DMSO and 90% corn oil for a clear solution, or 10% DMSO and 90% (20% SBE-β-CD in Saline) for a suspended solution.
- Solution 2: Apply gentle heating and/or sonication. If precipitation or phase separation occurs during preparation, gentle heating or sonication can aid in dissolution.
- Solution 3: Prepare fresh solutions. It is recommended to prepare working solutions for in vivo experiments freshly on the same day to ensure stability and solubility.

Problem: My experimental results are inconsistent.

- Solution 1: Verify compound purity. Impurities can interfere with biological assays. It is essential to perform purity analysis on your batch of **NCGC00229600**. Refer to the "Experimental Protocols" section for detailed methods.
- Solution 2: Check for proper storage and handling. Improper storage can lead to degradation of the compound. Ensure that the compound and its solutions are stored at the recommended temperatures and for the appropriate duration.
- Solution 3: Review your assay protocol. **NCGC00229600** is an allosteric inverse agonist. Ensure your assay is designed to detect this type of activity. For example, measuring changes in basal and agonist-stimulated cAMP levels is a common method to assess its function.

Quantitative Data Summary

The following table summarizes the purity data for **NCGC00229600** as reported by various sources.

Source/Vendor	Purity Specification	Analytical Method(s)
MedchemExpress	99.67%	Not specified
Immunomart	0.9927 (99.27%)	Not specified
Probe Publication	High Purity	LCMS, ¹ H NMR

Experimental Protocols

1. Purity Assessment by High-Performance Liquid Chromatography-Mass Spectrometry (LCMS)

This protocol is adapted from methods used in the original characterization of **NCGC00229600**.

- Instrumentation:
 - Agilent 1200 Series HPLC or equivalent
 - Agilent 6130 Series Mass Spectrometer or equivalent with electrospray ionization (ESI)
 - Phenomenex Luna C18 column (3 μm, 3 x 75 mm)
- Reagents:
 - Acetonitrile (ACN) (HPLC grade) with 0.025% Trifluoroacetic acid (TFA)
 - Water (HPLC grade) with 0.05% Trifluoroacetic acid (TFA)
- Method 1 (7-minute gradient):
 - Set the column temperature to 50°C.
 - Set the flow rate to 1 mL/min.
 - Run a 7-minute gradient from 4% to 100% ACN in water.

- Total run time is 8 minutes.
- Monitor UV absorbance using a diode array detector and mass using the mass spectrometer in positive ESI mode.
- Method 2 (3-minute gradient):
 - Set the column temperature to 50°C.
 - Set the flow rate to 1 mL/min.
 - Run a 3-minute gradient from 4% to 100% ACN in water.
 - Total run time is 4.5 minutes.
 - Monitor UV absorbance and mass as in Method 1.

2. Structural Confirmation by ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

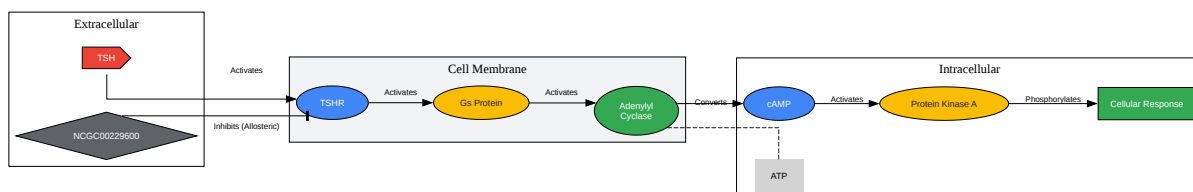
- Instrumentation:
 - 400 MHz NMR spectrometer
- Sample Preparation:
 - Dissolve 5-10 mg of **NCGC00229600** in a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3).
 - Transfer the solution to an NMR tube.
- Data Acquisition:
 - Acquire a ^1H NMR spectrum according to the instrument's standard procedures.
 - Process the data (Fourier transform, phase correction, baseline correction).
 - Compare the resulting spectrum with a reference spectrum for **NCGC00229600** to confirm its chemical structure.

3. Purification by Silica Gel Column Chromatography

This is a general procedure for the purification of **NCGC00229600**.

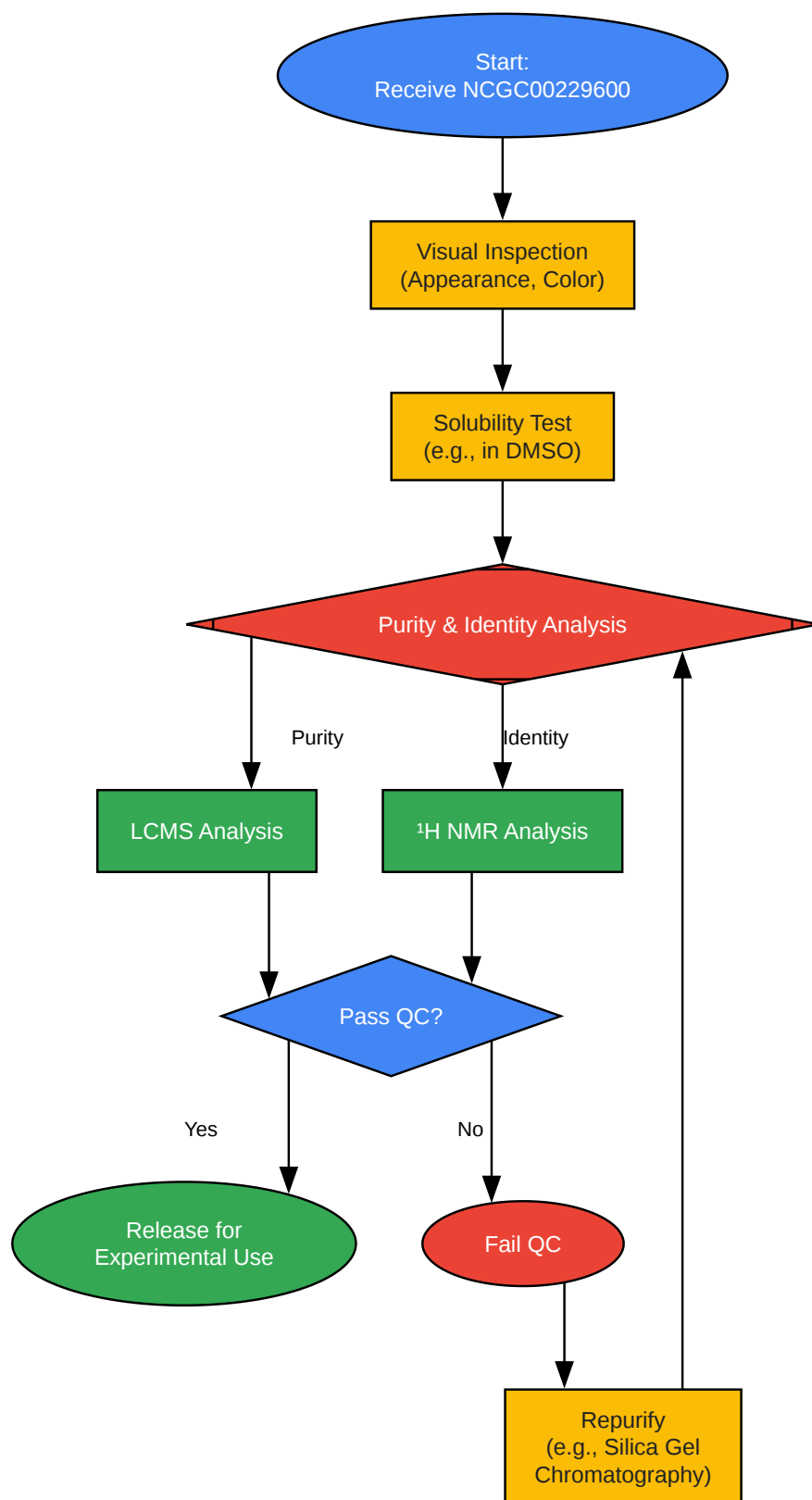
- Materials:
 - Silica gel (for column chromatography)
 - Appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes)
 - Glass column
 - Collection tubes
- Procedure:
 - Prepare a slurry of silica gel in the initial, low-polarity mobile phase.
 - Pack the column with the silica gel slurry.
 - Dissolve the crude **NCGC00229600** in a minimal amount of a suitable solvent and load it onto the column.
 - Elute the compound from the column using a gradient of increasing solvent polarity.
 - Collect fractions and analyze them by Thin Layer Chromatography (TLC) or LCMS to identify the fractions containing the pure compound.
 - Combine the pure fractions and evaporate the solvent to obtain purified **NCGC00229600**.

Visualizations



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Caption: TSHR Signaling Pathway and Inhibition by **NCGC00229600**.



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Caption: Quality Control Workflow for **NCGC00229600**.

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